CAS number for [2-(2,6-Dichlorophenyl)ethyl]hydrazine

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Compound of Interest

Compound Name:	*[2-(2,6-Dichlorophenyl)ethyl]hydrazine*
CAS No.:	*19564-42-2*
Cat. No.:	*B15145722*

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Technical Profile: **[2-(2,6-Dichlorophenyl)ethyl]hydrazine**[1][2][3]

Part 1: Executive Summary

[2-(2,6-Dichlorophenyl)ethyl]hydrazine (CAS: 19564-42-2; HCl Salt: 30595-58-5) is a specialized hydrazine derivative and a structural analog of the non-selective monoamine oxidase inhibitor (MAOI) phenelzine. Characterized by a 2,6-dichlorophenyl ring tethered to a hydrazine moiety via an ethyl linker, this compound serves as a critical building block in medicinal chemistry.[3] It is primarily utilized in the synthesis of nitrogen-containing heterocycles (e.g., pyrazoles, indazoles) and as a probe for investigating steric and electronic effects in adrenergic and serotonergic receptor modulation.

Unlike its parent compound phenelzine, the 2,6-dichloro substitution introduces significant steric bulk and lipophilicity (LogP ~3.89), altering metabolic stability and receptor binding affinity. This guide details the physicochemical properties, synthesis protocols, and pharmacological significance of this compound for researchers in drug discovery.

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Part 2: Chemical Identity & Physicochemical Properties

The compound exists primarily as its hydrochloride salt for stability purposes, as free hydrazine bases are prone to oxidation.

Property	Specification
Chemical Name	[2-(2,6-Dichlorophenyl)ethyl]hydrazine
CAS Number (Free Base)	19564-42-2
CAS Number (HCl Salt)	30595-58-5
Molecular Formula	$C_8H_{10}Cl_2N_2$ (Base) / $C_8H_{11}Cl_3N_2$ (HCl)
Molecular Weight	205.08 g/mol (Base) / 241.55 g/mol (HCl)
Appearance	White to off-white crystalline solid (HCl salt)
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar solvents (Hexane)
Melting Point	168–172 °C (Decomposes)
SMILES (Base)	ClC1=C(CCNN)C(Cl)=CC=C1
InChIKey	PPCAGJRHONITTD-UHFFFAOYSA-N (HCl)

Part 3: Synthesis & Manufacturing Protocol

The synthesis of **[2-(2,6-Dichlorophenyl)ethyl]hydrazine** typically follows a nucleophilic substitution pathway, avoiding the formation of bis-alkylated byproducts through the use of excess hydrazine.

Experimental Workflow

Reagents:

- 2,6-Dichlorophenethyl bromide (1.0 eq)

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- Hydrazine hydrate (80% aqueous solution, 5.0 eq)
- Ethanol (Absolute, solvent)
- Hydrochloric acid (concentrated)

Protocol:

- Preparation: In a 500 mL round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve hydrazine hydrate (5.0 eq) in absolute ethanol (10 volumes).
- Addition: Dropwise add a solution of 2,6-dichlorophenethyl bromide (1.0 eq) in ethanol over 30 minutes at room temperature. Note: Slow addition and excess hydrazine prevent the formation of the symmetric N,N'-bis(2,6-dichlorophenethyl)hydrazine.
- Reaction: Heat the mixture to reflux (approx. 78-80 °C) for 4–6 hours. Monitor consumption of the bromide via TLC (Hexane:EtOAc 8:2).
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Evaporate the solvent and excess hydrazine under reduced pressure (rotary evaporator).
  - Resuspend the residue in water and extract with dichloromethane (DCM) (3x).
  - Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and filter.
- Salt Formation: Cool the DCM solution to 0 °C. Slowly bubble dry HCl gas or add 4M HCl in dioxane until precipitation is complete.
- Purification: Filter the white precipitate and recrystallize from Ethanol/Ether to obtain pure **[2-(2,6-Dichlorophenyl)ethyl]hydrazine** hydrochloride.

Reaction Pathway Visualization

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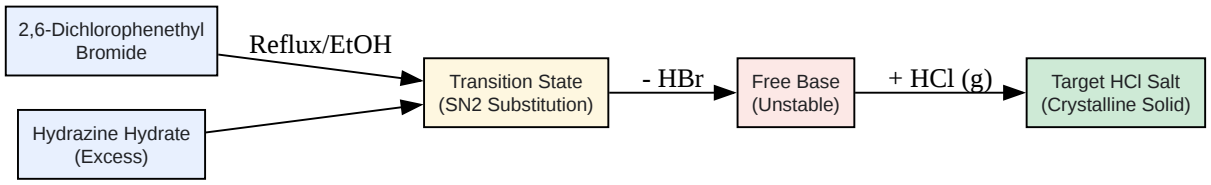

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Figure 1: Synthetic pathway converting the phenethyl halide to the stable hydrazine hydrochloride salt.

Part 4: Applications & Pharmacological Significance

Structural Analog of MAO Inhibitors

This compound is a "homo" analog of 2,6-Dichlorophenylhydrazine and a chlorinated derivative of Phenelzine (Nardil).

- Mechanism: The hydrazine moiety forms a covalent bond with the flavin cofactor of Monoamine Oxidase (MAO), irreversibly inhibiting the enzyme.
- SAR Insight: The 2,6-dichloro substitution on the phenyl ring creates steric hindrance that may reduce degradation by ring-hydroxylating enzymes, potentially extending the half-life compared to non-substituted phenethylhydrazines.

Heterocyclic Building Block

It serves as a precursor for synthesizing:

- Pyrazoles: Via condensation with 1,3-diketones.
- Indazoles: Used in the development of anti-inflammatory agents and kinase inhibitors.

Structure-Activity Relationship (SAR) Logic

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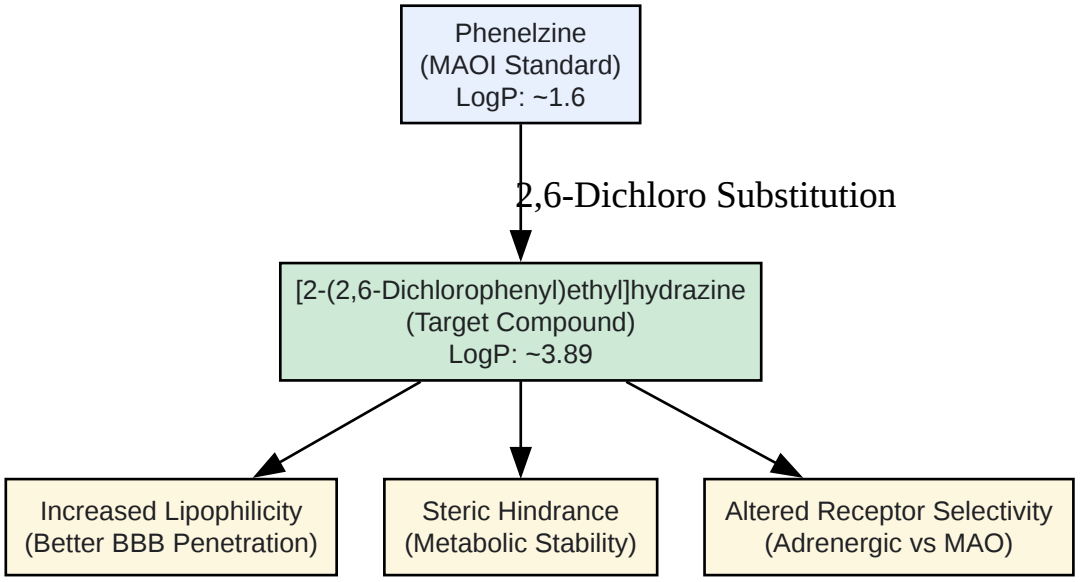

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Figure 2: Comparative analysis of the target compound against the standard MAOI Phenelzine.

Part 5: Safety & Handling (SDS Highlights)

Signal Word:DANGER

- Hazard Statements:
  - H301: Toxic if swallowed.
  - H317: May cause an allergic skin reaction.
  - H351: Suspected of causing cancer (Hydrazine derivatives are generally genotoxic).
- Precautionary Measures:
  - Handle only in a fume hood.
  - Wear nitrile gloves and chemical safety goggles.
  - In case of contact, wash immediately with soap and water; hydrazine absorption is rapid.

References

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- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 84634: (2,6-Dichlorophenyl)hydrazine (Related Structure). Retrieved from [Link]

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Sources

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